

physical properties of 2,5-Dibromo-3-nitropyridine (melting point, boiling point)

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Compound of Interest

Compound Name: **2,5-Dibromo-3-nitropyridine**

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Physical Properties of 2,5-Dibromo-3-nitropyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2,5-Dibromo-3-nitropyridine**, with a focus on its melting point. Due to the apparent thermal instability of the compound, an experimentally determined boiling point has not been reported in the available literature. This document also outlines standardized experimental protocols for the determination of melting and boiling points for crystalline organic compounds.

Core Physical Properties

The physical characteristics of **2,5-Dibromo-3-nitropyridine** are crucial for its handling, purification, and application in synthetic chemistry and drug discovery. The melting point is a key indicator of purity for a crystalline solid.

Data Presentation

The following table summarizes the available quantitative data for the melting point of **2,5-Dibromo-3-nitropyridine**.

Physical Property	Value	Source
Melting Point	92.0 - 96.0 °C	[1] [2]

Note: The lack of a reported boiling point suggests that **2,5-Dibromo-3-nitropyridine** may decompose at elevated temperatures before reaching its boiling point.

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for determining the melting and boiling points of organic compounds.

Melting Point Determination (Capillary Method)

The capillary method is the most common technique for determining the melting point of a solid organic compound.[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **2,5-Dibromo-3-nitropyridine** is completely dry and finely powdered.[\[3\]](#) A small amount of the sample is introduced into the open end of a capillary tube. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[4\]](#)
- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.

- Initial Determination: A rapid heating of the sample is performed to get an approximate melting range.
- Accurate Determination: A fresh sample is prepared and heated to a temperature approximately 15-20 °C below the estimated melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.[\[4\]](#)
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer
- Bunsen burner or other heat source

Procedure:

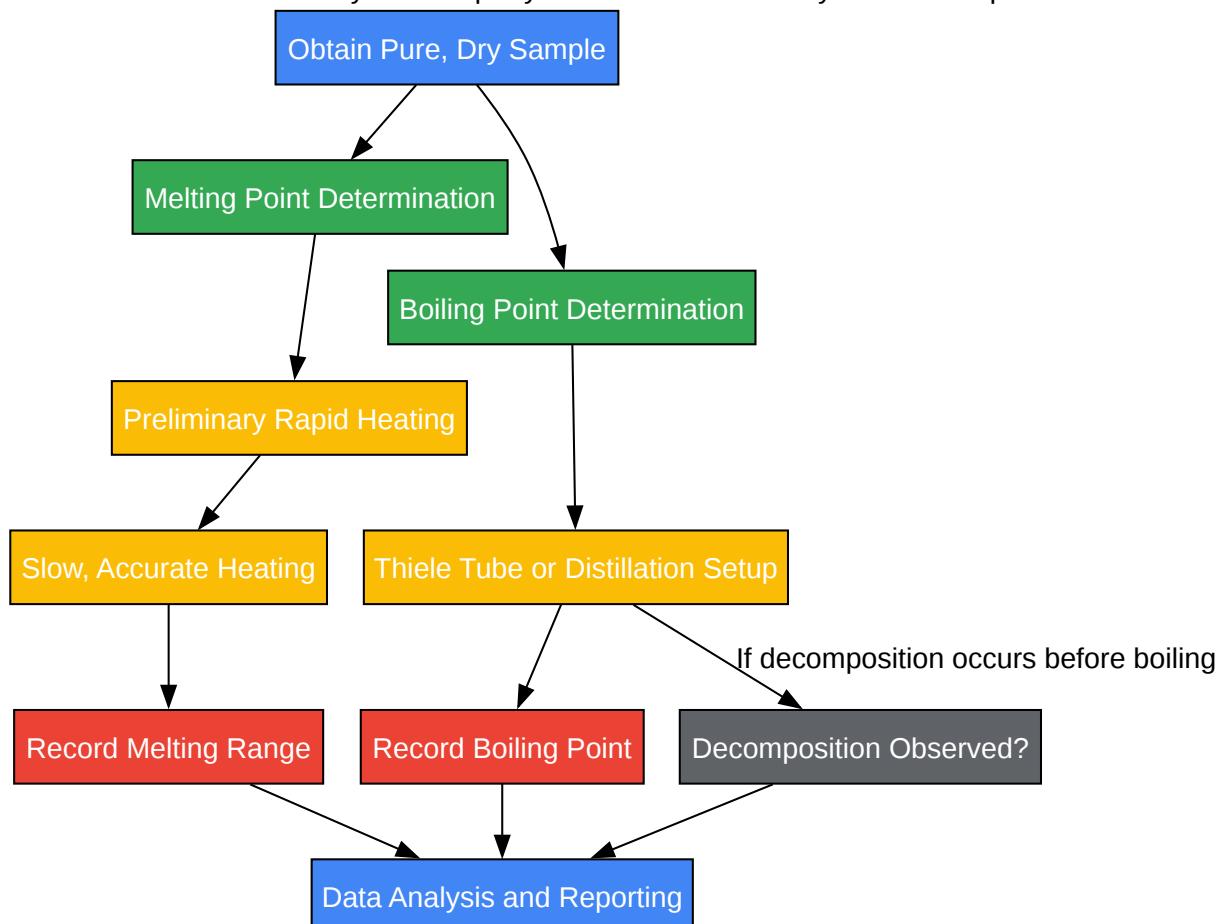
- Sample Preparation: A few milliliters of the liquid are placed in the small test tube. A capillary tube, with its sealed end uppermost, is placed inside the test tube.[\[5\]](#)[\[6\]](#)

- Apparatus Setup: The test tube is attached to a thermometer using a rubber band. The thermometer and attached tube are then clamped so that the bulb of the thermometer and the test tube are immersed in the mineral oil within the Thiele tube.[7] The oil level should be above the side arm of the Thiele tube to ensure proper convection.
- Heating: The side arm of the Thiele tube is gently heated.[6] As the temperature of the oil rises, the liquid in the test tube will begin to vaporize.
- Observation: A stream of bubbles will emerge from the open end of the capillary tube as the vapor pressure of the liquid equals the external pressure.[7] The heating is then stopped.
- Recording the Boiling Point: The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the liquid.[6]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the physical properties of a crystalline organic compound like **2,5-Dibromo-3-nitropyridine**.

Workflow for Physical Property Determination of a Crystalline Compound

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Workflow for Physical Property Determination

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